

A Comparative Guide to Formate Dehydrogenase Structures Across Different Organisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formate dehydrogenase*

Cat. No.: *B8822770*

[Get Quote](#)

Formate dehydrogenases (FDHs) are a diverse group of enzymes that catalyze the reversible oxidation of formate to carbon dioxide.[1][2][3][4] This function is critical in the energy metabolism of methylotrophic bacteria and yeasts, and in the stress response of plants.[5][6][7] FDHs are broadly categorized into two main classes: metal-independent and metal-dependent, each with distinct structural features and catalytic mechanisms.[1][4]

Classification and Structural Overview

Metal-Independent **Formate Dehydrogenases**:

Typically found in aerobic bacteria, yeasts, fungi, and plants, these enzymes are NAD⁺-dependent and do not contain any metal ions or prosthetic groups in their active sites.[1][4][7] They function as homodimers with two independent active sites.[8] The catalytic mechanism involves a direct hydride transfer from the formate ion to NAD⁺. [4] A well-studied example is the FDH from the yeast *Candida boidinii* (CbFDH).[8][9][10][11] Structurally, these enzymes possess a catalytic domain and a coenzyme-binding domain, often featuring a Rossmann fold for NAD⁺ binding.

Metal-Dependent **Formate Dehydrogenases**:

Predominantly found in prokaryotes, these FDHs are complex enzymes containing a molybdenum (Mo) or tungsten (W) cofactor at their active site.[1][2][12] These enzymes are

part of the dimethyl sulfoxide (DMSO) reductase family and often contain additional cofactors like iron-sulfur clusters.[1][12] Their subunit compositions can vary significantly.[1] The active site metal is coordinated by two molybdopterin guanine dinucleotide (MGD) cofactors, and either a cysteine or selenocysteine residue.[1][13] The FDH-N from Escherichia coli is a notable example, which is a membrane-bound complex involved in anaerobic respiration.[1][3]

Quantitative Performance Comparison

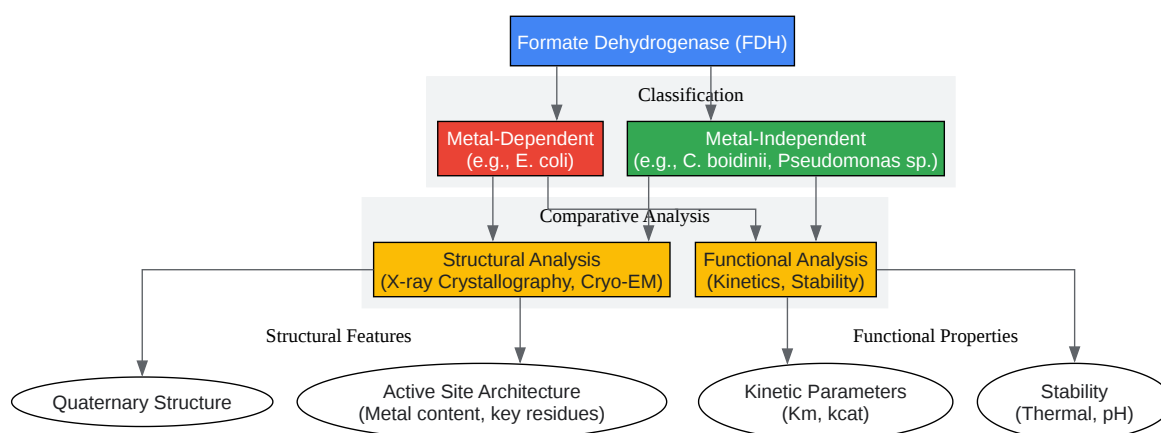
The functional characteristics of FDHs from different organisms vary significantly in terms of their kinetic parameters and stability. Below is a summary of these properties for representative FDHs.

Organism	FDH Type	Quaternary Structure	K _m (Formate)	K _m (NAD ⁺)	k _{cat} (s ⁻¹)	Thermal Stability (T _m)
Candida boidinii	Metal-Independent	Homodimer	~4-6 mM[14]	~0.1-0.3 mM[15]	Low (0.01-3 s ⁻¹) for CO ₂ reduction[16]	Relatively low[11][17]
Pseudomonas sp. 101	Metal-Independent	Homodimer	~2.0 mM[18]	~0.09 mM[18]	7.7 ± 1.0 s ⁻¹ [15]	High[17][19]
Escherichia coli (FDH-N)	Metal-Dependent (Mo-SeCys)	Heterocomplex	26 mM[20][21]	N/A (uses other electron acceptors)	High (up to 3x10 ³ s ⁻¹) [16]	Oxygen-sensitive[16]
Arabidopsis thaliana	Metal-Independent	Homodimer	10 mM[22]	65 µM[22]	-	High, similar to Pseudomonas sp. FDH[17]

Note: Kinetic parameters can vary based on experimental conditions (pH, temperature, buffer composition).

Logical Workflow for FDH Comparison

The process of comparing **formate dehydrogenases** from different sources can be systematically broken down into several key stages, from initial classification to detailed structural and functional analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Structure and function relationship of formate dehydrogenases: an overview of recent progress - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Formate Dehydrogenase Mimics as Catalysts for Carbon Dioxide Reduction - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Formate dehydrogenase - Wikipedia [en.wikipedia.org]
- 4. A Novel NADP-Dependent Formate Dehydrogenase From the Hyperthermophilic Archaeon Thermococcus onnurineus NA1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. High-resolution structures of formate dehydrogenase from Candida boidinii - PMC [pmc.ncbi.nlm.nih.gov]
- 6. protein.bio.msu.ru [protein.bio.msu.ru]
- 7. Enzyme Activity Measurement for Formate Dehydrogenase (NAD+) [creative-enzymes.com]
- 8. Structural and Kinetic Studies of Formate Dehydrogenase from Candida boidinii - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Structural and Kinetic Studies of Formate Dehydrogenase from Candida boidinii - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Research Portal [iro.uiowa.edu]
- 11. pubs.acs.org [pubs.acs.org]
- 12. The mechanism of formate oxidation by metal-dependent formate dehydrogenases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Crystal structure of formate dehydrogenase H: catalysis involving Mo, molybdopterin, selenocysteine, and an Fe₄S₄ cluster - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. academic.oup.com [academic.oup.com]
- 18. Kinetic isotope effect and the presteady-state kinetics of the reaction catalyzed by the bacterial formate dehydrogenase - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Bacterial formate dehydrogenase. Increasing the enzyme thermal stability by hydrophobization of alpha-helices - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. Kinetics for formate dehydrogenase of Escherichia coli formate-hydrogenlyase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 22. Formate dehydrogenase in Arabidopsis thaliana: characterization and possible targeting to the chloroplast - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Guide to Formate Dehydrogenase Structures Across Different Organisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8822770#structural-comparison-of-formate-dehydrogenases-from-different-organisms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com